

In Silico Modeling of 7-Bromo-3-(2-hydroxyethyl)cinnolin-4-ol Interactions

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Compound of Interest

Compound Name: 7-Bromo-3-(2-hydroxyethyl)cinnolin-4-ol
Cat. No.: B14909657

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Executive Summary

This technical guide outlines a rigorous in silico framework for characterizing the molecular interactions of **7-Bromo-3-(2-hydroxyethyl)cinnolin-4-ol**. As a substituted cinnoline derivative, this compound presents specific cheminformatic challenges—primarily the prototropic tautomerism between the 4-ol (hydroxy) and 4-one (oxo) forms, and the halogen-bonding potential of the 7-bromo substituent.

This guide moves beyond generic docking protocols to address the specific physicochemical properties of the cinnoline scaffold. It details a workflow for tautomer validation, target identification (inverse docking), and high-precision binding mode analysis using molecular dynamics (MD) and binding free energy calculations (MM/GBSA).

Cheminformatics & Structural Preparation

Tautomeric Equilibrium Analysis

The nomenclature "cinnolin-4-ol" implies an aromatic hydroxyl group. However, experimental NMR evidence for cinnoline derivatives indicates that the cinnolin-4(1H)-one tautomer is the

predominant species in solution and the likely bioactive conformer.^[1]

- Protocol:
 - Enumeration: Generate both tautomers (hydroxy and oxo).
 - DFT Optimization: Perform geometry optimization using DFT (B3LYP/6-31G**+) with implicit solvation (PCM/water) to calculate the relative stability ().
 - Selection: In most kinase or enzymatic pockets, the oxo form (H-bond acceptor at carbonyl, H-bond donor at N1) is the relevant species.
 - Ligand Preparation: Ionization states should be calculated at pH 7.4 ± 0.5 using tools like Epik or MoKa.

The 7-Bromo Substituent (Halogen Bonding)

The bromine atom at position 7 is not merely a hydrophobic filler; it is a potential Halogen Bond (XB) donor. The "sigma-hole"—a region of positive electrostatic potential on the extension of the C-Br bond—can interact with backbone carbonyl oxygens in the target protein.

- Critical Step: Ensure your force field (e.g., OPLS3e or specialized AMBER force fields with extra points for halogens) accounts for sigma-hole anisotropy. Standard point-charge models may incorrectly model the Br atom as uniformly negative.

Target Identification & Selection

If the biological target is unknown, Inverse Docking (Target Fishing) is required. Based on the cinnoline scaffold's structure-activity relationship (SAR) profile, the following targets are high-probability candidates:

Target Class	Specific Protein	Rationale
Tyrosine Kinases	c-MET / EGFR	Cinnolines are bioisosteres of quinolines (known kinase inhibitors). The N1-H and C4=O motif mimics the ATP adenine hinge binding.
Serine Proteases	Human Neutrophil Elastase (HNE)	Cinnoline-4-one derivatives are documented reversible inhibitors of HNE.[1]
Topoisomerases	Topo I	Planar tricyclic/bicyclic aromatics often intercalate DNA or bind Topo-DNA complexes.

For this guide, we will model the interaction with c-MET Kinase (PDB: 3DKC or similar) as the primary exemplar, given the scaffold's high relevance to kinase inhibition.

Molecular Docking Protocol

Grid Generation

- Center: Define the grid box centered on the hinge region (e.g., residues Pro1158, Met1160 in c-MET).
- Constraints:
 - H-Bond Constraint: Enforce a hydrogen bond between the N1-H (donor) of the cinnolin-4-one and the backbone carbonyl of the hinge residue.
 - Excluded Volume: Mask the ATP-binding pocket to prevent sterically clashing poses.

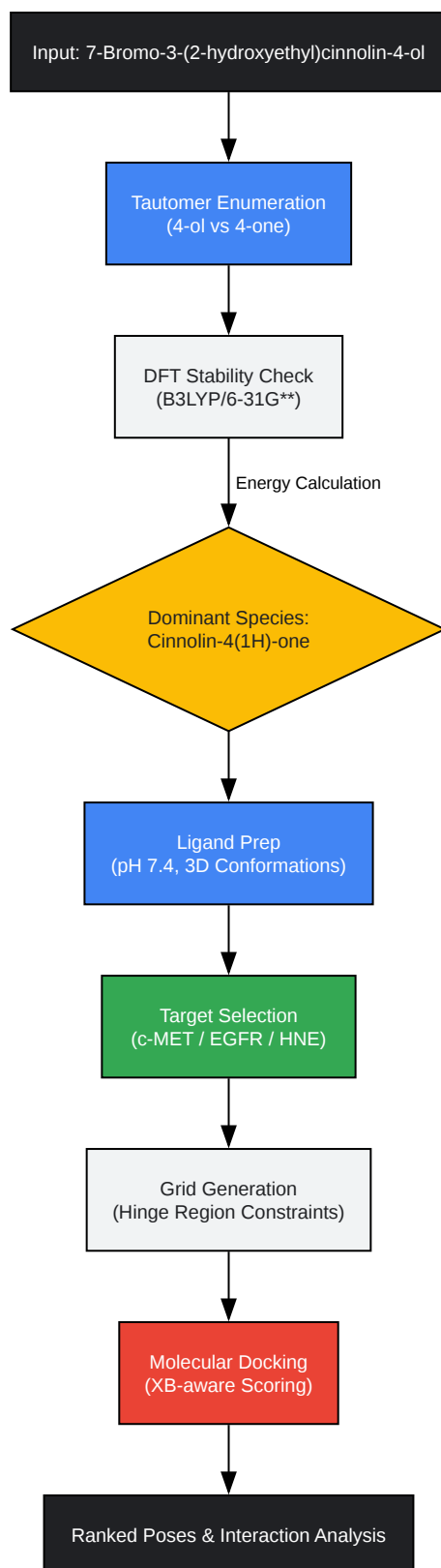
Docking Workflow

- Sampling: Use a flexible ligand/rigid receptor approach initially.

- Scoring Function: Use a scoring function that explicitly rewards halogen bonding (e.g., Glide XP or AutoDock Vina XB).
- Pose Filtering:
 - RMSD Clustering: Cluster poses within 2.0 Å RMSD.
 - Interaction Check: Filter for poses showing the "Hinge Binder" motif and the 3-(2-hydroxyethyl) tail extending into the solvent-exposed region or interacting with the ribose-pocket residues.

Visualization of the Workflow

The following diagram illustrates the decision logic for preparing the ligand and selecting the docking protocol.



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Figure 1: Computational workflow from tautomer identification to molecular docking.

Molecular Dynamics (MD) Simulation[2]

Docking provides a static snapshot. MD is required to verify the stability of the 7-Bromo interaction and the flexibility of the hydroxyethyl tail.

System Setup

- Solvation: TIP3P water model in an orthorhombic box (buffer distance 10 Å).
- Neutralization: Add Na⁺/Cl⁻ ions to 0.15 M physiological concentration.
- Force Field: CHARMM36m (protein) + CGenFF (ligand) OR OPLS4. Note: Ensure the bromine parameters are verified.

Simulation Protocol

- Minimization: Steepest descent (5000 steps) to remove steric clashes.
- Equilibration:
 - NVT ensemble (100 ps, 300 K) with position restraints on heavy atoms.
 - NPT ensemble (100 ps, 1 atm) to relax density.
- Production Run: 100 ns unconstrained simulation.
- Trajectory Analysis:
 - RMSD: Calculate Ligand RMSD relative to the protein backbone. A stable binder should plateau < 2.5 Å.
 - H-Bond Monitoring: Track the occupancy (%) of the hinge H-bonds and the hydroxyethyl tail interactions.

ADMET & Drug-Likeness Profiling

For a lead compound like **7-Bromo-3-(2-hydroxyethyl)cinnolin-4-ol**, in silico ADMET prediction is vital to assess developability.

Property	Prediction Tool	Optimal Range	Note for this Compound
Lipophilicity (LogP)	SwissADME / QikProp	1.0 - 4.0	The 7-Br increases LogP; 3-hydroxyethyl decreases it. Likely balanced (~2.5).
Solubility (LogS)	ESOL	> -4.0	Hydroxyethyl group significantly aids aqueous solubility.
BBB Permeability	BOILED-Egg	+/-	Cinnolines can cross BBB; polar surface area (PSA) is the limiting factor.
CYP Inhibition	P450 Models	Non-inhibitor	Check for CYP3A4 inhibition due to the aromatic core.

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